Technical Guide: Molecular Weight & Reactivity Profile of 6-Bromo-2-iodoquinazoline

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Compound of Interest	
Compound Name:	*6-Bromo-2-iodoquinazoline*
CAS No.:	*882670-93-1*
Cat. No.:	*B1339527*

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Executive Summary

6-Bromo-2-iodoquinazoline is a bifunctional heteroaromatic scaffold used primarily in the synthesis of complex pharmaceutical agents. Its utility stems from the distinct reactivity differentials between the halogen substituents at the C2 (iodo) and C6 (bromo) positions.

- Chemical Formula:
- Average Molecular Weight: 334.94 g/mol
- Exact Mass (Monoisotopic): 333.859 Da
- Key Application: Sequential cross-coupling (e.g., Sonogashira, Suzuki-Miyaura) for library generation in kinase inhibitor discovery.

Molecular Composition & Mass Spectrometry Analysis[1]

Molecular Weight Breakdown

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The molecular weight of **6-Bromo-2-iodoquinazoline** is heavily influenced by the high atomic mass of the halogen substituents. Understanding the isotopic distribution is critical for confirming identity via Liquid Chromatography-Mass Spectrometry (LC-MS).

Element	Symbol	Qty	Atomic Weight (avg)	Contribution (g/mol)
Carbon	C	8	12.011	96.09
Hydrogen	H	4	1.008	4.03
Nitrogen	N	2	14.007	28.01
Bromine	Br	1	79.904	79.90
Iodine	I	1	126.904	126.90
Total	334.94			

Isotopic Signature (MS Fingerprint)

Unlike standard organic molecules, this compound exhibits a unique mass spectral signature due to the interplay between Bromine and Iodine.

- Iodine (

  ): Monoisotopic (100% natural abundance).[1]

- Bromine (

  /

  ): Di-isotopic with an approximate 51:49 ratio.[1]

Resulting MS Pattern: The mass spectrum will display two dominant peaks of nearly equal intensity separated by 2 mass units (M and M+2).

- Peak A (

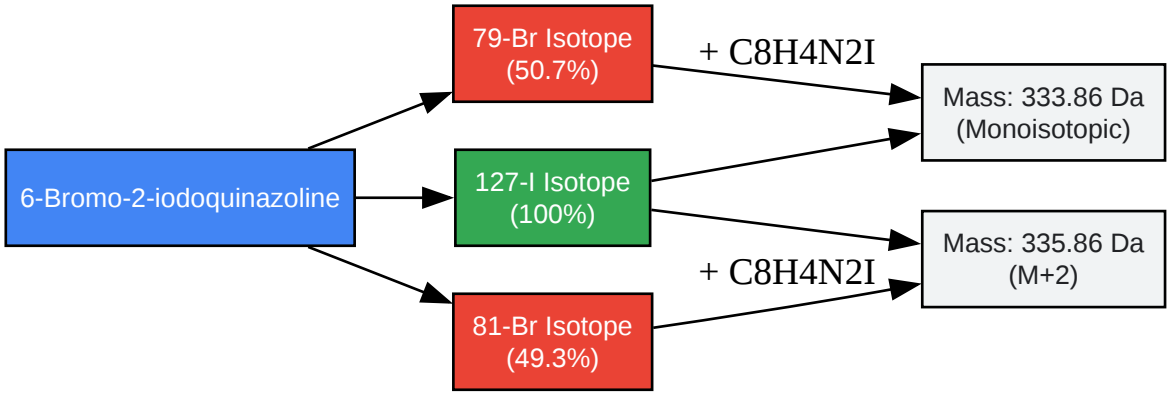
  ): ~333.86 m/z (Base Peak)

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- Peak B (

  ): ~335.86 m/z

Graphviz Diagram: Isotopic Logic



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Figure 1: Mass spectrometry prediction showing the splitting pattern caused by Bromine isotopes.

Synthetic Utility & Reactivity Profile[2]

The strategic value of **6-Bromo-2-iodoquinazoline** lies in the chemoselectivity of its halogen bonds. The C2-Iodine bond is significantly more labile (reactive) towards oxidative addition by Palladium(0) than the C6-Bromine bond. This allows researchers to functionalize the C2 position first without disturbing the C6 position.

Reactivity Hierarchy

- C2-I Position:
  - Electronic Environment: Highly electron-deficient due to placement between two nitrogen atoms (pyrimidine ring).
  - Leaving Group Ability: Iodine is an excellent leaving group (weak C-I bond).
  - Reactivity: Rapid Pd-catalyzed coupling (Sonogashira, Suzuki) or Nucleophilic Aromatic Substitution (

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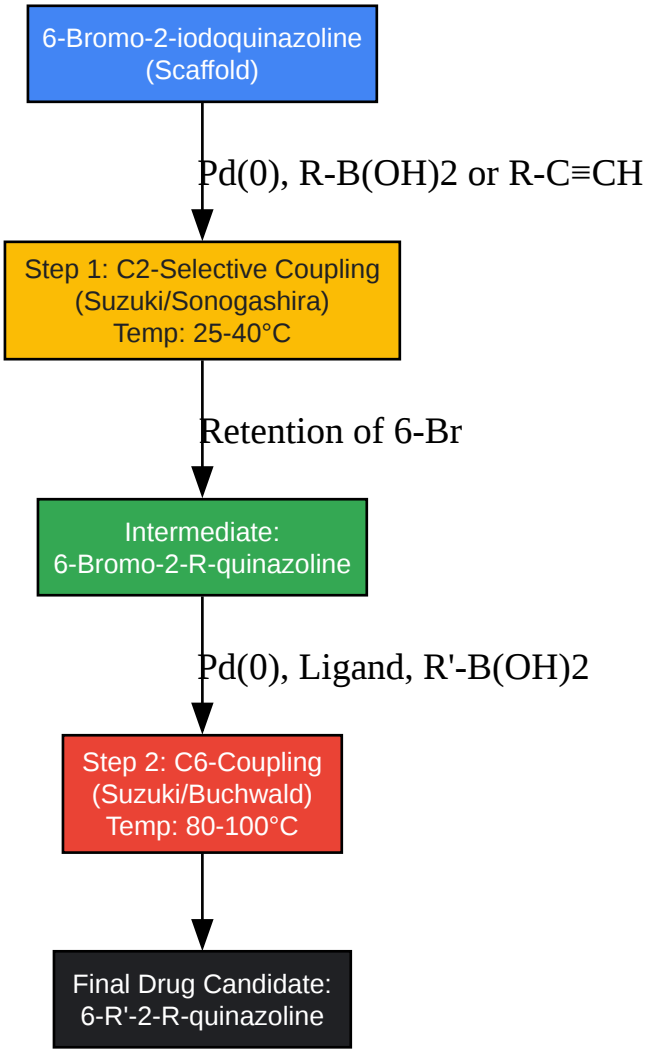
).

- C6-Br Position:
  - Electronic Environment: Located on the benzenoid ring; less electron-deficient than C2.
  - Reactivity: Requires higher temperatures or more active catalysts/ligands; typically reacts after the C2 position is functionalized.

Sequential Functionalization Workflow

This workflow demonstrates how to synthesize a "Library of Analogs" using the reactivity difference.

Graphviz Diagram: Sequential Coupling Strategy



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Figure 2: Sequential functionalization strategy exploiting the reactivity gap between C2-I and C6-Br.

Experimental Protocols

Synthesis of 6-Bromo-2-iodoquinazoline

Direct commercial availability is often limited; therefore, in-house preparation from the 2-chloro derivative is standard.

Precursor: 6-Bromo-2-chloroquinazoline (Commercially available or synthesized from 6-bromoquinazolin-2,4-dione).

Protocol (Finkelstein-Type Activation):

- Reagents: 6-Bromo-2-chloroquinazoline (1.0 eq), Sodium Iodide (NaI, 5.0 eq), Hydriodic Acid (HI, 57%, catalytic).
- Solvent: Methyl Ethyl Ketone (MEK) or Acetone (dry).
- Procedure:
  - Dissolve 6-bromo-2-chloroquinazoline in MEK.
  - Add NaI and a catalytic amount of HI (to protonate N3, activating the C2-Cl bond).
  - Reflux for 4–6 hours under Argon.
  - Monitor via TLC (Hexane/EtOAc 4:1); the iodo-product typically has a slightly higher and stains distinctively.
- Workup:
  - Cool to RT. Filter off NaCl precipitate.
  - Concentrate filtrate.

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- Redissolve in DCM, wash with aqueous

  (to remove free iodine) and brine.

- Recrystallize from Ethanol/Hexane.

Quality Control Parameters

Parameter	Specification	Method
Appearance	Yellow to orange crystalline solid	Visual
Purity	>97%	HPLC (UV @ 254 nm)
Melting Point	145–150 °C (Dec)	Capillary Method
Storage	-20°C, Light Sensitive	Protect from UV

Physicochemical Implications in Drug Design

When incorporating this scaffold into a drug molecule, consider the following:

- Lipophilicity (cLogP): The presence of two heavy halogens significantly increases lipophilicity (estimated cLogP ~3.8). This aids membrane permeability but may reduce aqueous solubility.
- Ligand Efficiency: The heavy atoms (Br, I) add significant mass (approx 206 Da combined). In early discovery, these are "placeholders" intended to be replaced by functional groups (aryl, heteroaryl, alkynyl) to improve Ligand Efficiency (LE).
- Solubility: The planar, rigid quinazoline core is prone to

  -

  stacking, leading to poor solubility in water. Formulation often requires DMSO or PEG-based cosolvents for biological assays.

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